

Application Notes and Protocols for Ferutinin in Cell-Based Assays

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Compound of Interest

Compound Name: *Ferutinin*

Cat. No.: *B1214473*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **Ferutinin** stock solutions in various cell-based assays. **Ferutinin** is a natural sesquiterpene compound with diverse biological activities, making it a molecule of interest in cancer biology, endocrinology, and drug discovery.^[1] Proper preparation and handling of **Ferutinin** solutions are critical for obtaining reproducible and reliable experimental results.

Data Summary

The following tables summarize the key quantitative data for the preparation and storage of **Ferutinin** stock solutions.

Table 1: **Ferutinin** Properties and Storage Recommendations

Parameter	Value	Reference
Molecular Formula	C ₂₂ H ₃₀ O ₄	[2]
Molecular Weight	358.5 g/mol	[2]
Recommended Solvent	Dimethyl sulfoxide (DMSO), anhydrous	[3][4]
Solid Storage	-20°C (stable for ≥ 4 years)	[2][3]
Stock Solution Storage (Short-term)	-20°C (up to 2 weeks in DMSO)	[5][6]
Stock Solution Storage (Long-term)	-80°C (up to 6 months in DMSO)	[3][6]

Table 2: Recommended Concentrations for Stock and Working Solutions

Solution Type	Concentration	Solvent	Notes	Reference
Stock Solution	10 mM	DMSO	A common starting concentration for serial dilutions.	[1]
Working Concentration Range	10 nM - 100 µM	Cell Culture Medium	Broad range for dose-response experiments.[5] The final DMSO concentration in the medium should be ≤0.1%. [4]	[4][5]
Osteogenic Differentiation	10 µg/mL	Differentiation Medium	Example concentration for specific differentiation assays.	[4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Ferutinin Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Ferutinin** in DMSO.

Materials:

- **Ferutinin** powder (Formula Weight: 358.47 g/mol)[\[1\]](#)
- Anhydrous, sterile Dimethyl sulfoxide (DMSO)[\[3\]](#)
- Sterile, amber microcentrifuge tubes[\[3\]](#)
- Vortex mixer
- Calibrated analytical balance

Procedure:

- In a sterile environment, accurately weigh 3.58 mg of **Ferutinin** powder.[\[1\]](#)
- Transfer the powder to a sterile, amber microcentrifuge tube.[\[1\]](#)
- Add 1 mL of anhydrous, sterile DMSO to the tube.[\[1\]](#)
- Vortex the tube until the **Ferutinin** is completely dissolved. Visually inspect the solution to ensure no particles are visible.[\[1\]](#)
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[3\]](#)
- Store the aliquots at -20°C for short-term use or -80°C for long-term storage.[\[3\]](#)

Protocol 2: Dilution of Ferutinin Stock Solution for Cell-Based Assays

This protocol details the dilution of the 10 mM DMSO stock solution into the final cell culture medium.

Materials:

- 10 mM **Ferutinin** stock solution in DMSO[1]
- Pre-warmed (37°C) complete cell culture medium[1]
- Sterile tubes

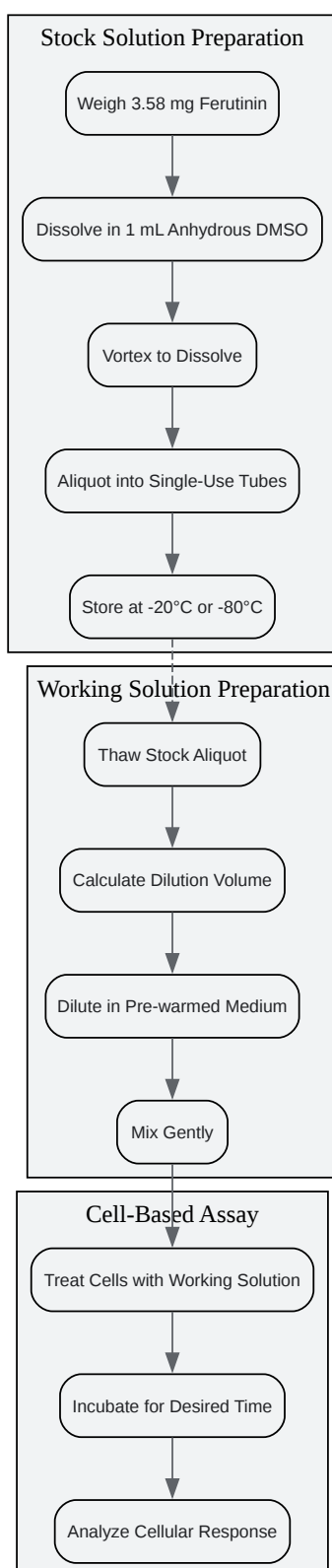
Procedure:

- Thaw an aliquot of the 10 mM **Ferutinin** stock solution at room temperature.[1]
- Calculate the required volume of the stock solution to achieve the desired final concentration in your cell culture medium.
 - Example for a final concentration of 10 µM in 10 mL of medium:
 - Use the formula: $V_1C_1 = V_2C_2$
 - Where:
 - V_1 = Volume of stock solution
 - C_1 = Concentration of stock solution (10 mM or 10,000 µM)
 - V_2 = Final volume of medium (10 mL)
 - C_2 = Final concentration of **Ferutinin** (10 µM)
 - $V_1 = (10\text{ }\mu\text{M} * 10\text{ mL}) / 10,000\text{ }\mu\text{M} = 0.01\text{ mL} = 10\text{ }\mu\text{L}$ [1]
- Ensure the final concentration of DMSO in the cell culture medium is kept low (typically ≤0.1%) to avoid solvent-induced toxicity.[4]
 - In the example above, the final DMSO concentration is $(10\text{ }\mu\text{L} / 10,000\text{ }\mu\text{L}) * 100\% = 0.1\%$.[1]

- Add the calculated volume of the **Ferutinin** stock solution to the pre-warmed cell culture medium.
- Mix thoroughly by gentle inversion or pipetting before adding to the cells.

Visualizations

Experimental Workflow

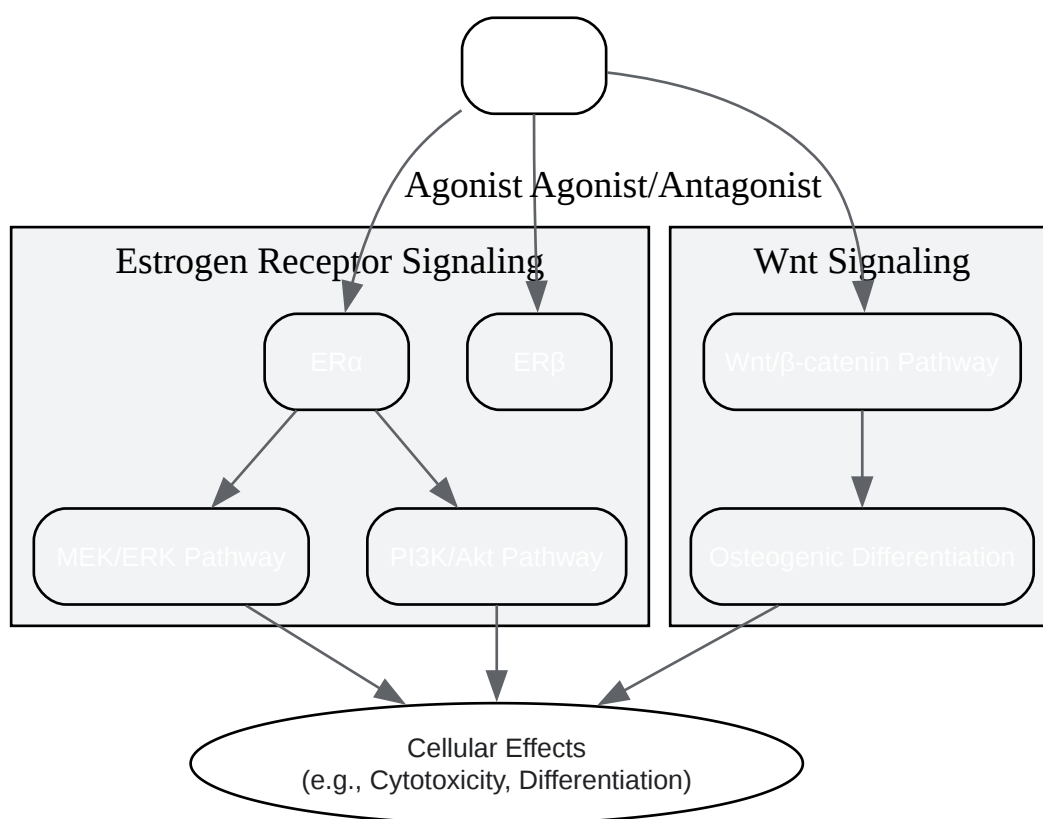


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Caption: Workflow for **Ferutinin** Stock and Working Solution Preparation.

Signaling Pathways Modulated by Ferutinin

Ferutinin is known to modulate several signaling pathways, primarily acting as a phytoestrogen. It functions as an agonist for Estrogen Receptor α (ER α) and can act as both an agonist and antagonist for Estrogen Receptor β (ER β).^{[2][6]} This interaction with estrogen receptors can subsequently influence downstream pathways such as MEK/ERK and PI3K/Akt.^[7] Additionally, **Ferutinin** has been shown to modulate the Wnt/ β -catenin signaling pathway, which is crucial in processes like osteogenic differentiation.^[8]



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Caption: Signaling Pathways Modulated by **Ferutinin**.

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